

# Beclabuvir in HCV Subgenomic Replicon Assays: Application Notes and Protocols

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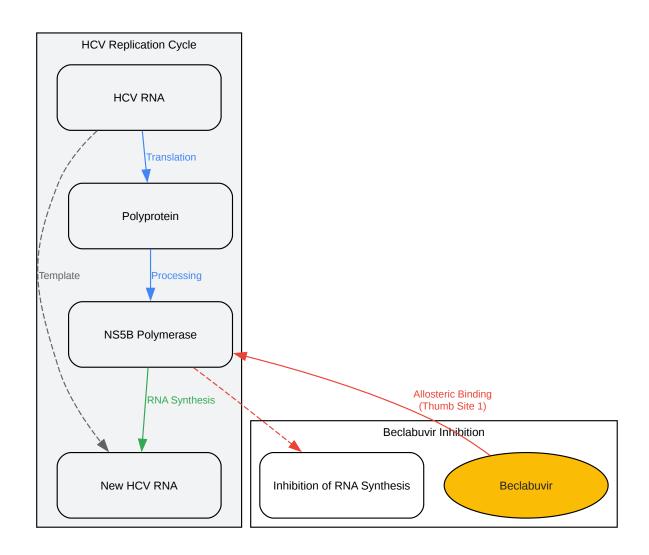
# Introduction

**Beclabuvir** (formerly BMS-791325) is a potent and selective allosteric inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.[1][2] It binds to a distinct non-catalytic site on the enzyme known as thumb site 1, inducing a conformational change that ultimately blocks viral RNA synthesis.[1][2] This document provides detailed application notes and protocols for the use of **beclabuvir** in HCV subgenomic replicon assays, a critical tool for the evaluation of anti-HCV compounds. These assays allow for the study of viral replication in a controlled cell culture environment without the production of infectious virus particles.

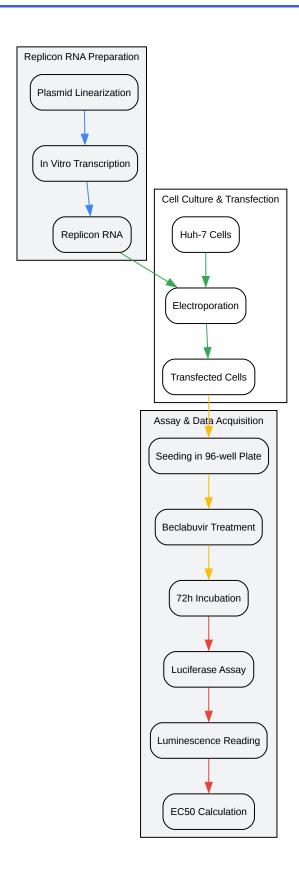
# **Mechanism of Action of Beclabuvir**

**Beclabuvir** is a non-nucleoside inhibitor that targets the HCV NS5B polymerase, an essential enzyme for the replication of the viral genome. Its allosteric binding to thumb site 1 distinguishes it from nucleoside inhibitors that compete with natural substrates at the enzyme's active site. This mechanism of action can be effective against viral strains that have developed resistance to other classes of inhibitors.









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